

CataCXium® A Pd G3: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: CataCXium A Pd G3

Cat. No.: B13891364

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of CataCXium® A Pd G3, a third-generation Buchwald precatalyst. It details the molecular structure, activation mechanism, and applications in cross-coupling reactions, presenting key data and experimental protocols to support advanced research and development.

Core Structure and Molecular Architecture

CataCXium® A Pd G3, with the CAS Number 1651823-59-4, is a highly efficient and versatile palladium precatalyst.^[1] Its meticulously designed structure is engineered for high stability and catalytic activity. The molecule consists of a central palladium(II) atom coordinated to a bulky, electron-rich phosphine ligand and a biphenyl-amine scaffold, with a methanesulfonate anion as a counterion.^[1]

The key components of its molecular architecture are:

- **Palladium(II) Center:** The catalytic heart of the molecule.
- **Di(1-adamantyl)-n-butylphosphine Ligand (cataCXium® A):** This ligand features bulky adamantyl groups that create significant steric hindrance around the palladium center. This steric shield stabilizes the catalytically active Pd(0) species, preventing the formation of inactive palladium black.^[1] The electron-donating nature of the phosphine accelerates the

oxidative addition step in the catalytic cycle.[1] The n-butyl group enhances the solubility of the catalyst in common organic solvents.[1]

- 2'-Amino-1,1'-biphenyl Moiety: This component plays a crucial role in the facile generation of the active Pd(0) catalyst.[1]
- Methanesulfonate Anion: A labile, non-coordinating anion that readily dissociates during the activation process.[1]

Physicochemical Properties

A summary of the key quantitative and qualitative data for CataCXium® A Pd G3 is presented below.

Property	Value	Reference
CAS Number	1651823-59-4	[1]
Molecular Formula	C ₃₇ H ₅₂ NO ₃ PPdS	[2][3]
Molecular Weight	728.27 g/mol	[2][3]
Appearance	Solid	
Melting Point	196-241 °C (decomposition)	
Synonyms	Mesylate[[di(1-adamantyl)-n-butylphosphine)-2-(2'-amino-1,1'-biphenyl)]palladium(II)	

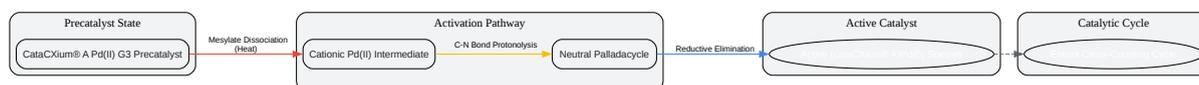
Precatalyst Activation and Catalytic Cycle

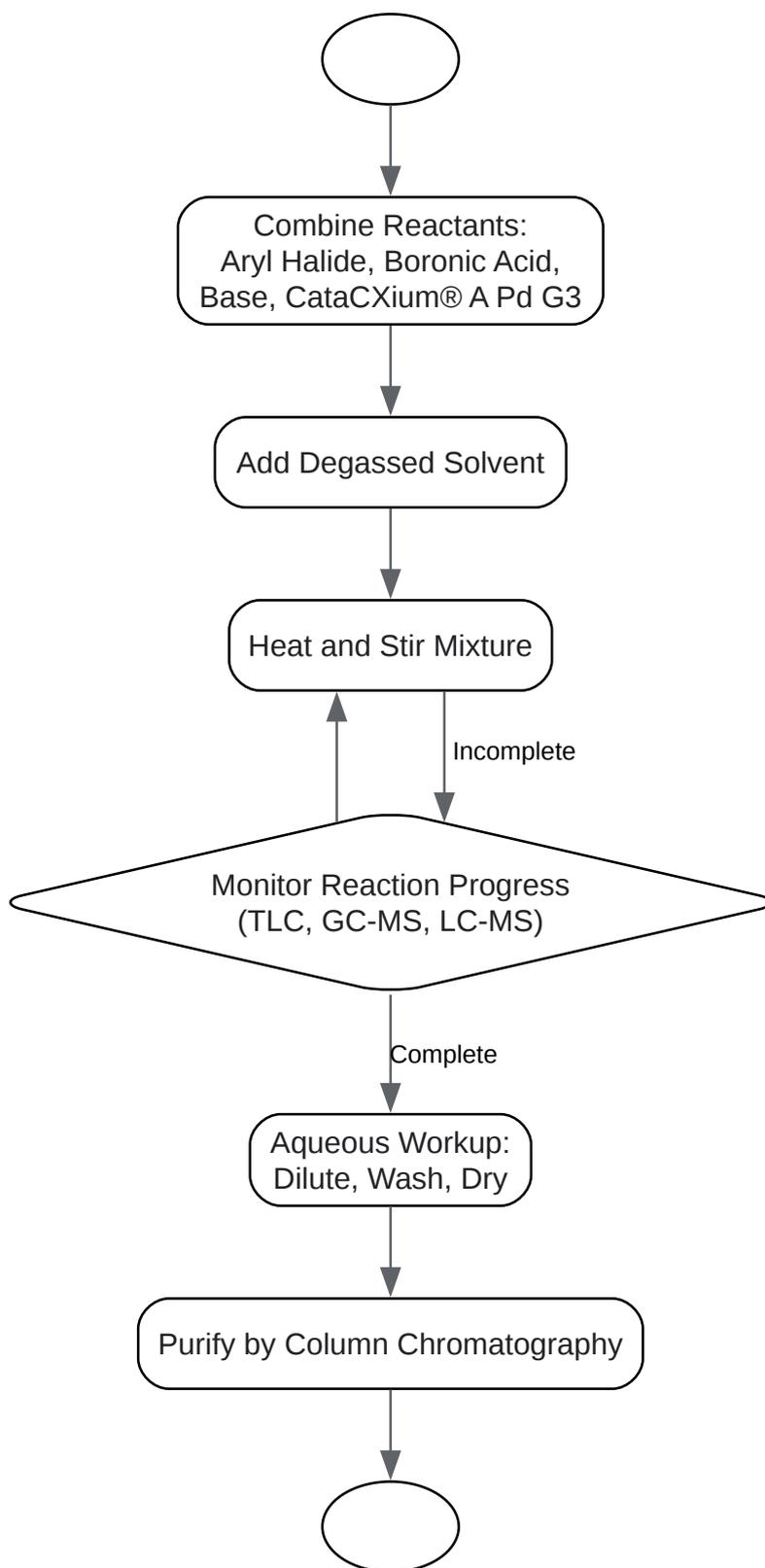
CataCXium® A Pd G3 is a "precatalyst," meaning it is not catalytically active in its initial state. It requires an activation step to generate the active Pd(0) species that enters the catalytic cycle. This activation is a key feature of G3 precatalysts, ensuring stability and controlled release of the active catalyst.

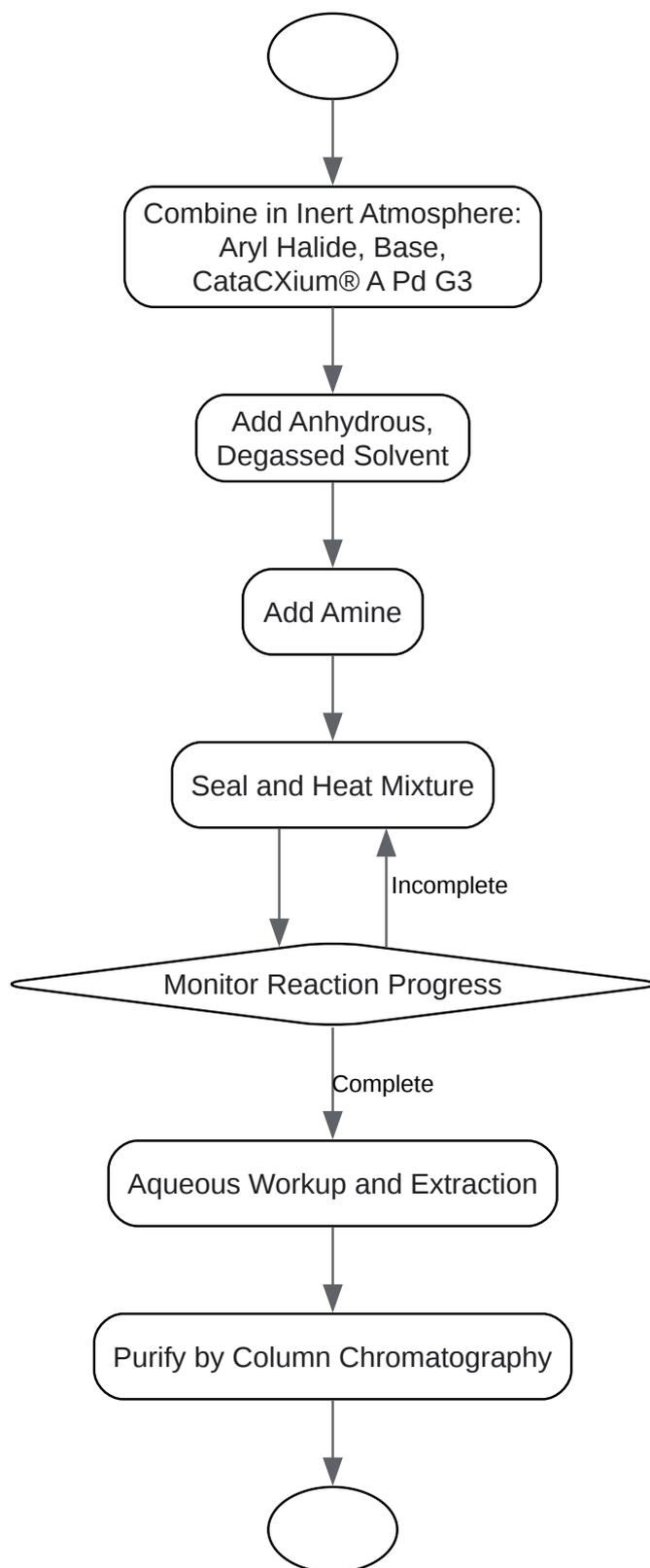
The activation mechanism proceeds as follows:

- Mesylate Dissociation: Upon gentle heating, the methanesulfonate anion dissociates from the palladium center, forming a cationic palladium intermediate.[1]
- C-N Bond Protonolysis: The amine group on the biphenyl ligand donates a proton to the methanesulfonate anion.[1]
- Reductive Elimination: This step leads to the formation of a neutral palladacycle and subsequent reductive elimination of biphenylamine, which generates the highly active, monoligated Pd(0) species, (cataCXium® A)Pd(0).[1]

This active species then participates in the desired cross-coupling reaction.







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References

- 1. nbinno.com [nbinno.com]
- 2. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 3. CataCXium® A Pd G3 | CymitQuimica [cymitquimica.com]
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